

Comprehensive Safety and Handling Guide for L-Lactic Acid-13C3

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Compound of Interest

Compound Name: L-Lactic acid-13C3

Cat. No.: B11934391

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This guide provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **L-Lactic acid-13C3**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Hazard Identification and Personal Protective Equipment

L-Lactic acid-13C3 requires careful handling to prevent exposure and ensure a safe laboratory environment. The primary hazards include potential skin and eye irritation or damage.^[1] Adherence to proper personal protective equipment (PPE) protocols is mandatory.

Hazard Class	Classification	Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1C	GHS05	Danger	H314: Causes severe skin burns and eye damage.
Eye Damage/Irritation	Category 1	GHS05	Danger	H314: Causes severe skin burns and eye damage.

Recommended Personal Protective Equipment (PPE)

Protection Type	Equipment	Specifications and Use
Eye and Face Protection	Safety Goggles or Glasses with Side Shields	Must be worn at all times when handling the chemical to protect against splashes.[1][2]
Face Shield	Recommended in addition to goggles when there is a significant risk of splashing.[3]	
Skin and Body Protection	Laboratory Coat or Chemical-Resistant Apron	Essential to protect skin and clothing from spills.[1]
Full Body Protective Clothing	Recommended for larger quantities or when extensive handling is required.[2]	
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[1] Gloves should be inspected before each use and changed immediately if contaminated.[2][3]
Respiratory Protection	Fume Hood	A well-ventilated area is crucial.[1] A fume hood should be used when handling the powder or creating solutions to minimize inhalation of dust or mists.[1][2]
Respirator	In case of inadequate ventilation, an approved respirator may be necessary.[4]	

Operational Plan: Step-by-Step Handling Procedures

This section outlines the procedural steps for the safe handling of **L-Lactic acid-13C3** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a cool, dry, and well-ventilated area.[\[4\]](#)[\[5\]](#)
- Recommended storage temperature is refrigerated between 2°C and 8°C.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Keep the container tightly sealed and protect it from light.[\[5\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)

2. Preparation and Handling:

- Always handle **L-Lactic acid-13C3** inside a certified chemical fume hood to control exposure.[\[1\]](#)
- Before handling, ensure all required PPE is correctly worn.
- Use designated and properly calibrated equipment (e.g., spatulas, balances, glassware).
- When preparing solutions, slowly add the **L-Lactic acid-13C3** to the solvent to avoid splashing.
- Avoid generating dust or aerosols.

3. In Case of a Spill:

- For small spills, absorb the material with an inert absorbent such as vermiculite or sand.[\[1\]](#)
Place the absorbed material into a sealed container for disposal.
- For larger spills, evacuate the area.[\[1\]](#) The spill should be neutralized with a suitable agent like sodium bicarbonate before cleanup.[\[1\]](#)
- Ensure full PPE is worn during any cleanup procedure.[\[1\]](#)

- After cleanup, decontaminate the area with soap and water.

4. First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)
- Skin Contact: Remove contaminated clothing and rinse the affected skin area with soap and water. Seek medical attention if irritation persists.[\[4\]](#)[\[7\]](#)
- Inhalation: Move the exposed person to fresh air. If not breathing, provide artificial respiration. Seek medical attention.[\[4\]](#)[\[7\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth with water. Seek immediate medical attention.[\[7\]](#)[\[8\]](#)

Disposal Plan

Proper disposal of **L-Lactic acid-13C3** and its containers is crucial to prevent environmental contamination and comply with regulations.

1. Waste Characterization:

- All waste containing **L-Lactic acid-13C3** should be considered hazardous chemical waste.

2. Container Disposal:

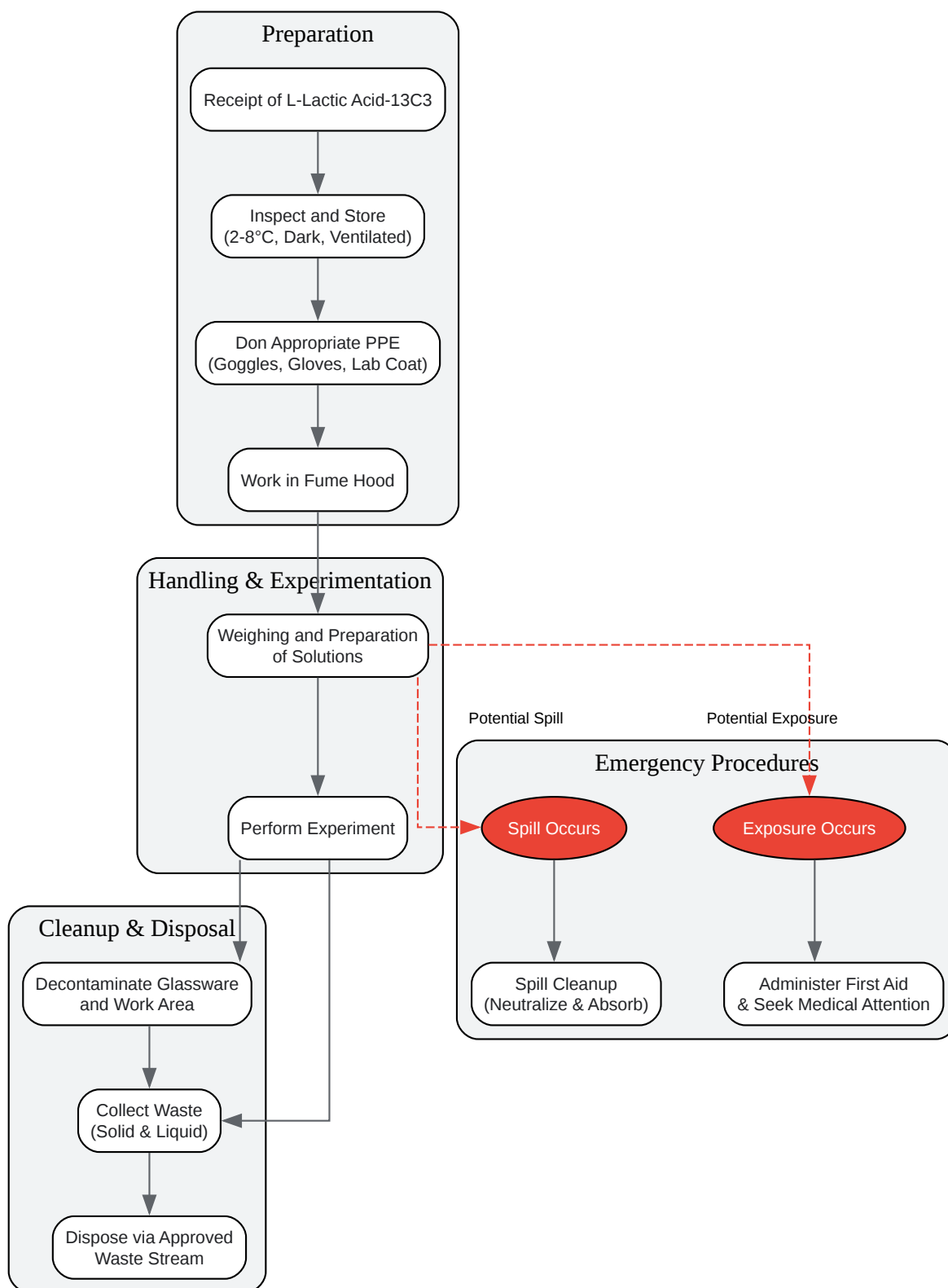
- Empty containers should be triple-rinsed with a suitable solvent. The rinsate should be collected and treated as hazardous waste.
- Dispose of the rinsed containers in accordance with institutional and local regulations for chemical waste containers.

3. Chemical Waste Disposal:

- Unused or waste **L-Lactic acid-13C3** must be disposed of through an approved hazardous waste disposal facility.[\[8\]](#)

- Do not dispose of this chemical down the drain or in the regular trash.^[7]
- For small quantities in a laboratory setting, neutralization of dilute solutions with a base (e.g., sodium bicarbonate) to a pH between 6 and 8 may be permissible for sewer disposal, but this is strictly subject to local and institutional regulations.^[9]^[10] Always consult with your institution's Environmental Health and Safety (EHS) office before proceeding with any in-lab neutralization and disposal.
- All chemical waste must be stored in clearly labeled, sealed, and appropriate containers pending collection by EHS or a certified waste management contractor.

Workflow for Safe Handling of L-Lactic Acid-13C3



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Caption: Workflow for the safe handling of **L-Lactic acid-13C3** from receipt to disposal.

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